

Solubility of Tetrahydro-4H-pyran-4-one in organic solvents and water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydro-4H-pyran-4-one

Cat. No.: B041191

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Solubility Profile of Tetrahydro-4H-pyran-4-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Tetrahydro-4H-pyran-4-one** in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this versatile ketone in their work.

Core Solubility Data

Tetrahydro-4H-pyran-4-one, a colorless to pale yellow liquid, is a cyclic ketone and an important intermediate in organic synthesis.^[1] Its solubility is a critical parameter for its application in various chemical reactions and formulations. The following table summarizes the available quantitative and qualitative solubility data for **Tetrahydro-4H-pyran-4-one**.

| Solvent | Chemical Formula | Molar Mass (g/mol) | Temperature (°C) | Solubility | Citation |
|---------------------------|---|----------------------|------------------|------------|---|
| Water | H ₂ O | 18.02 | 25 | Miscible | [1] [2] [3] |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | 78.13 | Not Specified | 100 mg/mL | [4] |
| Ethanol | C ₂ H ₅ OH | 46.07 | Not Specified | Soluble | [1] |
| Acetone | C ₃ H ₆ O | 58.08 | Not Specified | Soluble | [1] |
| Diethyl Ether | (C ₂ H ₅) ₂ O | 74.12 | Not Specified | Soluble | [1] |

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the successful design of chemical processes and formulations. The following are detailed methodologies for key experiments to determine the solubility of a liquid compound like **Tetrahydro-4H-pyran-4-one**.

Isothermal Saturation Method (for Solid Solutes, adapted for Liquid)

This method is a standard technique for determining the equilibrium solubility of a compound in a given solvent. While typically used for solids, the principle can be adapted for liquid solutes where miscibility is not already established.

Materials:

- **Tetrahydro-4H-pyran-4-one**
- Solvent of interest (e.g., water, ethanol)
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance

- Volumetric flasks
- Pipettes
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector

Procedure:

- An excess amount of **Tetrahydro-4H-pyran-4-one** is added to a known volume of the solvent in a sealed container.
- The container is placed in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
- The mixture is agitated for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). Preliminary studies should be conducted to determine the time required to reach equilibrium.
- After reaching equilibrium, the mixture is allowed to stand undisturbed at the same temperature to allow for phase separation. If an emulsion forms, the mixture is centrifuged at a high speed to separate the layers.
- A known volume of the supernatant (the solvent layer saturated with the solute) is carefully withdrawn using a pipette.
- The withdrawn sample is diluted with a suitable solvent to a concentration within the linear range of the analytical instrument.
- The concentration of **Tetrahydro-4H-pyran-4-one** in the diluted sample is determined using a calibrated GC or HPLC method.
- The solubility is then calculated and can be expressed in various units such as g/100 mL, mol/L, or mg/mL.

Gravimetric Method (for Non-Volatile Solutes, adapted for this context)

The gravimetric method is a straightforward technique for determining solubility by measuring the mass of the solute dissolved in a known mass of solvent. This method is most suitable for non-volatile solutes, but can be adapted with care for moderately volatile compounds like **Tetrahydro-4H-pyran-4-one** by minimizing evaporation during handling.

Materials:

- **Tetrahydro-4H-pyran-4-one**
- Solvent of interest
- Thermostatic bath
- Sealed vials
- Analytical balance
- Evaporating dish
- Oven

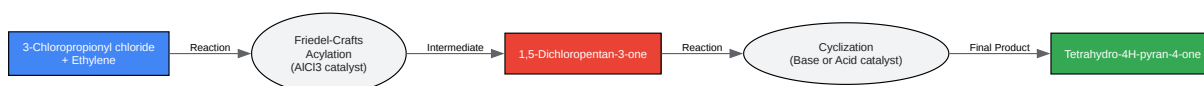
Procedure:

- A saturated solution is prepared using the isothermal saturation method as described above.
- A known mass of the clear, saturated supernatant is carefully transferred to a pre-weighed evaporating dish.
- The solvent is evaporated from the dish at a controlled temperature. For organic solvents, this should be done in a fume hood. For water, a drying oven at a temperature below the boiling point of **Tetrahydro-4H-pyran-4-one** (166-166.5 °C) can be used.
- The dish containing the residue (**Tetrahydro-4H-pyran-4-one**) is then dried to a constant weight in an oven at a temperature that will not cause decomposition or significant volatilization of the solute.
- The mass of the residue is determined by subtracting the initial weight of the evaporating dish.

- The solubility is calculated as the mass of the solute per mass or volume of the solvent.

Synthesis Workflow of Tetrahydro-4H-pyran-4-one

Tetrahydro-4H-pyran-4-one is a key intermediate in many synthetic pathways.[5] The following diagram illustrates a common synthetic route.



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Caption: A simplified workflow for the synthesis of **Tetrahydro-4H-pyran-4-one**.

This technical guide provides essential information on the solubility of **Tetrahydro-4H-pyran-4-one**, along with detailed experimental protocols for its determination. The provided synthesis workflow offers insight into its production. This compilation of data and methodologies aims to support and facilitate the work of researchers and professionals in the chemical and pharmaceutical industries.

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- To cite this document: BenchChem. [Solubility of Tetrahydro-4H-pyran-4-one in organic solvents and water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041191#solubility-of-tetrahydro-4h-pyran-4-one-in-organic-solvents-and-water]

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